

Unveiling the Optimal Solvent for Sudan I Extraction: A Comparative Guide

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Compound of Interest

Compound Name: Sudan I

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For researchers, scientists, and drug development professionals, the efficient extraction of **Sudan I** from various matrices is a critical first step in analysis and safety assessment. This guide provides an objective comparison of the extraction efficiency of different solvents for **Sudan I**, supported by experimental data, to aid in the selection of the most appropriate method.

The choice of solvent significantly impacts the recovery of **Sudan I**, a synthetic azo dye, from samples such as food products and environmental materials. Factors influencing solvent effectiveness include the polarity of the solvent, the nature of the sample matrix, and the extraction technique employed. This guide synthesizes data from multiple studies to present a clear comparison of commonly used solvents and novel, greener alternatives.

Comparative Extraction Efficiency of Solvents for Sudan I

The following table summarizes the extraction efficiency of various solvents and solvent systems for **Sudan I** from different matrices, as reported in scientific literature. It is important to note that direct comparison between studies should be made with caution due to variations in experimental conditions.

Solvent/Solvent System	Matrix	Extraction Method	Recovery (%)	Analytical Method
50% Isopropanol (IPA)	Chilli Powder	Ultrasonic Extraction	85.4 - 106.4	UHPSFC-PDA
100% Hexane	Chilli Powder	Ultrasonic Extraction	68.4 - 107.4	UHPSFC-PDA
30% Isopropanol (IPA)	Chilli Powder	Ultrasonic Extraction	78.6 - 103.2	UHPSFC-PDA
70% Isopropanol (IPA)	Chilli Powder	Ultrasonic Extraction	61.4 - 98.6	UHPSFC-PDA
100% Isopropanol (IPA)	Chilli Powder	Ultrasonic Extraction	74.4 - 96.5	UHPSFC-PDA
Acetonitrile	Fortified Feeds	Not Specified	~95	UPLC-MS/MS
Acetone	Fortified Feeds	Not Specified	~90	UPLC-MS/MS
Ethyl Acetate	Fortified Feeds	Not Specified	~85	UPLC-MS/MS
Ethanol	Fortified Feeds	Not Specified	~80	UPLC-MS/MS
Hexane	Fortified Feeds	Not Specified	~70	UPLC-MS/MS
Methanol	Fortified Feeds	Not Specified	~65	UPLC-MS/MS
Acetonitrile saturated with Hexane (9:1 v/v)	Fortified Feeds	Not Specified	~98	UPLC-MS/MS
Acetone/Acetonitrile (50:50 v/v)	Fortified Feeds	Not Specified	~92	UPLC-MS/MS
Acetonitrile/Chloroform (8:2 v/v)	Fortified Feeds	Not Specified	~88	UPLC-MS/MS
Acetone/Hexane (1:3 v/v)	Fortified Feeds	Not Specified	~75	UPLC-MS/MS

Supramolecular Solvent (1-octanol/THF)	Food and Beverages	UA-SUPRAS-ME	90.6 - 102.5	HPLC
Natural Deep Eutectic Solvent (Choline chloride:Sesamol 1:3)	Chili Products	VA-LLME	93 - 118	HPLC-UV

UA-SUPRAS-ME: Ultrasonically Assisted Supramolecular Solvent-based Microextraction; VA-LLME: Vortex-Assisted Liquid-Liquid Microextraction; UHPSFC-PDA: Ultra-High Performance Supercritical Fluid Chromatography with Photodiode Array Detection; UPLC-MS/MS: Ultra-Performance Liquid Chromatography with Tandem Mass Spectrometry; HPLC: High-Performance Liquid Chromatography; HPLC-UV: High-Performance Liquid Chromatography with Ultraviolet Detection.

Experimental Protocols

Below are detailed methodologies for key experiments cited in the comparison.

Ultrasonic-Assisted Extraction (UAE) with Isopropanol and Hexane[1]

- Sample Preparation: Homogenize 2.0 g of the chili powder sample.
- Extraction: Add 10.0 mL of the selected solvent (100% hexane, or 30%, 50%, 70%, or 100% isopropanol in water) to the homogenized sample.
- Ultrasonication: Subject the mixture to ultrasonic extraction at room temperature for 2.0 minutes.
- Centrifugation: Centrifuge the resulting solution at 11,200 RCF for 5.0 minutes.
- Filtration: Filter the supernatant through a 0.22 µm membrane filter.
- Analysis: Inject 2.0 µL of the filtrate into the UHPSFC-PDA system for quantification.

Extraction from Fortified Feeds

While the specific extraction method for the fortified feeds was not detailed in the available summary, a general solid-liquid extraction protocol is as follows:

- **Sample Preparation:** Weigh a representative amount of the homogenized feed sample.
- **Solvent Addition:** Add a defined volume of the chosen extraction solvent or solvent mixture.
- **Extraction:** Agitate the mixture for a specified period using a mechanical shaker or vortex mixer.
- **Separation:** Separate the solid and liquid phases by centrifugation or filtration.
- **Analysis:** Analyze the supernatant for **Sudan I** content using UPLC-MS/MS.

Ultrasonically Assisted Supramolecular Solvent-based Microextraction (UA-SUPRAS-ME)[2][3][4]

- **Method:** This green microextraction technique utilizes a supramolecular solvent, such as one formed from 1-octanol and tetrahydrofuran (THF).
- **Procedure:** The sample is mixed with the supramolecular solvent and subjected to ultrasonication to facilitate the transfer of **Sudan I** into the solvent phase.
- **Parameters:** Key parameters optimized for this method include centrifugation time, 1-octanol volume, pH, supramolecular solvent type, THF volume, and ultrasonication time.
- **Analysis:** The extract is then analyzed by HPLC.

Vortex-Assisted Liquid-Liquid Microextraction (VA-LLME) with Natural Deep Eutectic Solvent (NADES)[5]

- **Method:** This rapid and efficient method employs a natural deep eutectic solvent, such as a mixture of choline chloride and sesamol.
- **Procedure:** The sample is subjected to vortex mixing with the NADES to extract **Sudan I**.

- Advantages: This method is noted for its short extraction time (60 seconds) and high recovery rates.^[1]
- Analysis: The resulting extract is analyzed by HPLC-UV.

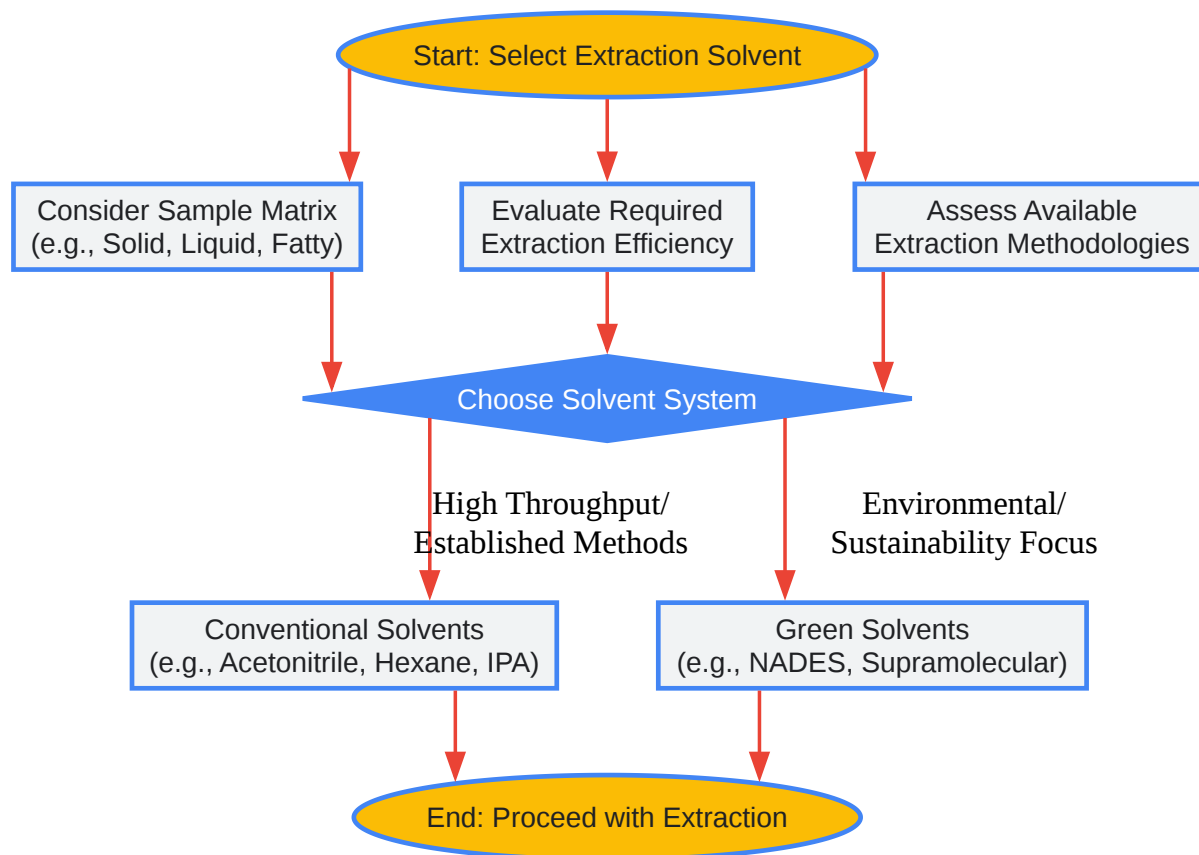
Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for the extraction and analysis of **Sudan I**.



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Caption: General workflow for the extraction and analysis of **Sudan I**.



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Caption: Logical considerations for selecting an appropriate extraction solvent.

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References

- 1. researchgate.net [researchgate.net]
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